

Inophyllum E: A Comprehensive Technical Guide on Physicochemical Properties and Characterization

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Compound of Interest

Compound Name: *Inophyllum E*

Cat. No.: *B13391173*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Inophyllum E is a naturally occurring pyranocoumarin, a class of secondary metabolites found in various plant species, notably within the genus *Calophyllum*. These compounds have garnered significant interest in the scientific community due to their diverse and potent biological activities. This technical guide provides an in-depth overview of the physicochemical properties, characterization, and known biological activities of **Inophyllum E**, with a focus on experimental details and underlying molecular mechanisms. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

The fundamental physicochemical properties of **Inophyllum E** are summarized in the table below. It is important to note that **Inophyllum E** shares the same molecular formula and mass as its isomer, *Inophyllum C*, indicating they are stereoisomers or constitutional isomers.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₂ O ₅	[1]
Molecular Weight	402.44 g/mol	[1]
Melting Point	Data not available	
Solubility	Sparingly soluble in water. Soluble in organic solvents like methanol, ethanol, and chloroform.[2]	
Appearance	Yellowish amorphous powder	

Spectroscopic Characterization

The structural elucidation of **Inophyllum E** relies on a combination of spectroscopic techniques. The following tables summarize the key spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR (Proton NMR) Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.32	t	Aromatic H	
6.485	s	Aromatic H	
6.460	s	Aromatic H	
5.89	d	Olefinic H	
5.45	s		
5.428	s		
4.502	s		
4.35	s		
2.57	s		
1.46	d	CH ₃	
1.355	d	CH ₃	
1.188	s	CH ₃	
1.05	d	CH ₃	
0.895	s	CH ₃	
0.856	s	CH ₃	
0.71	s	CH ₃	
0.696	s	CH ₃	

Source: Data tentatively assigned from a compound with MW 402 isolated from Calophyllum inophyllum.[1]

¹³C-NMR (Carbon-13 NMR) Spectral Data

Chemical Shift (δ) ppm	Assignment
161.49	C=O
161.33	C=O
157.44	Aromatic C
157.34	Aromatic C
157.19	Aromatic C
157.04	Aromatic C
156.89	Aromatic C
156.27	Aromatic C
141.34	Aromatic C
128.44	Aromatic C
128.10	Aromatic C-H
27.73	CH ₃
27.47	CH ₃

Source: Data tentatively assigned from a compound with MW 402 isolated from *Calophyllum inophyllum*.[\[1\]](#)

Mass Spectrometry (MS)

High-resolution mass spectrometry is crucial for confirming the molecular formula of **Inophyllum E**.

Ion	m/z
[M+H] ⁺	403
[M+Na] ⁺	425
[M+K] ⁺	441
[2M+Na] ⁺	827

Source:[1]

Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy

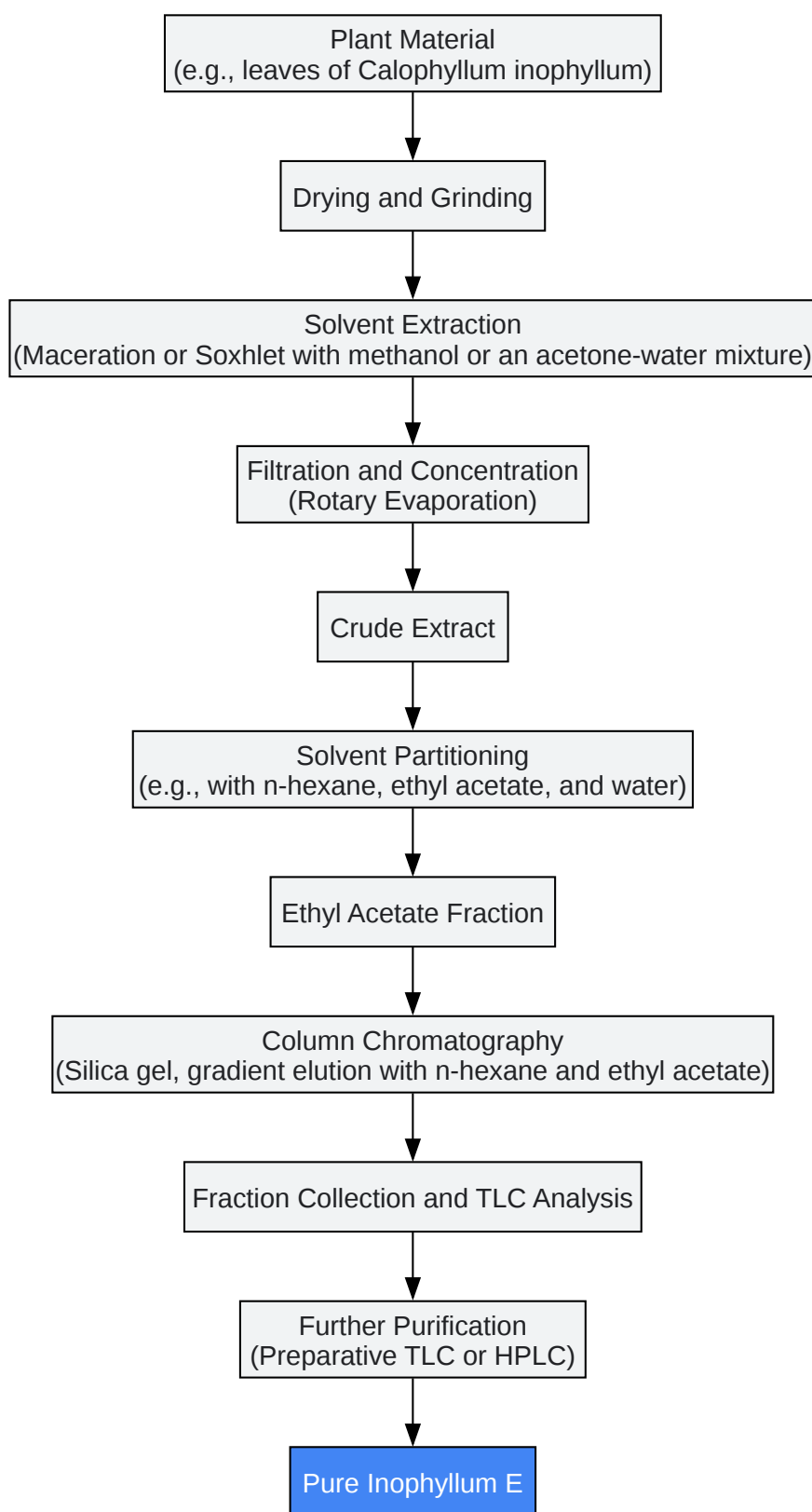
Specific IR and UV-Vis spectra for purified **Inophyllum E** are not readily available in the reviewed literature. However, analysis of extracts containing inophyllums reveals characteristic absorption bands.

- IR Spectroscopy: Extracts of *Calophyllum inophyllum* show characteristic peaks for hydroxyl (-OH), carbonyl (C=O), and aromatic (C=C) functional groups.[3]
- UV-Vis Spectroscopy: The UV spectra of related compounds and extracts typically show absorption maxima in the range of 280-350 nm, characteristic of the coumarin chromophore.

Experimental Protocols

Isolation of Inophyllum E from *Calophyllum inophyllum*

The following is a generalized protocol for the isolation of **Inophyllum E** based on common phytochemical procedures for this class of compounds.



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Figure 1: General workflow for the isolation of **Inophyllum E**.

Methodology Details:

- **Plant Material Preparation:** The leaves of *Calophyllum inophyllum* are collected, washed, and dried in the shade. The dried leaves are then ground into a fine powder.
- **Extraction:** The powdered plant material is extracted with a suitable solvent, such as methanol or an acetone-water mixture, using either maceration (soaking at room temperature for several days) or Soxhlet extraction for a more exhaustive process.^[4]
- **Concentration:** The solvent is removed from the extract under reduced pressure using a rotary evaporator to yield a crude extract.
- **Fractionation:** The crude extract is subjected to solvent-solvent partitioning to separate compounds based on their polarity. A typical scheme involves partitioning between n-hexane, ethyl acetate, and water. The inophyllums, including **Inophyllum E**, are expected to be enriched in the ethyl acetate fraction.
- **Chromatographic Separation:** The ethyl acetate fraction is then subjected to column chromatography over silica gel. A gradient elution system of increasing polarity, typically starting with n-hexane and gradually increasing the proportion of ethyl acetate, is employed to separate the different compounds.
- **Analysis and Purification:** Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing **Inophyllum E**. Fractions with similar TLC profiles are pooled. Final purification to obtain pure **Inophyllum E** is achieved through preparative TLC or high-performance liquid chromatography (HPLC).

Characterization Techniques

- **Thin-Layer Chromatography (TLC):** TLC is used to monitor the separation of compounds during column chromatography and to assess the purity of the isolated fractions. A common solvent system for inophyllums is a mixture of n-hexane and ethyl acetate (e.g., 70:30 v/v).^[1]
- **High-Performance Liquid Chromatography (HPLC):** HPLC is employed for the final purification and purity assessment of **Inophyllum E**. A reverse-phase C18 column with a mobile phase of methanol and water is often used.

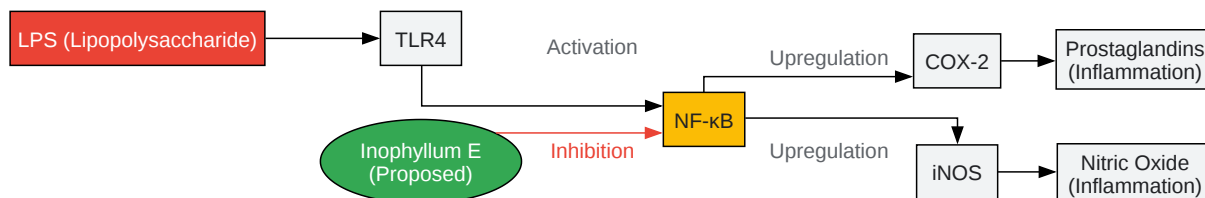
- **Spectroscopic Analysis:** The structure of the purified compound is elucidated using a combination of spectroscopic methods, including ^1H -NMR, ^{13}C -NMR, 2D-NMR (COSY, HSQC, HMBC), mass spectrometry, IR, and UV-Vis spectroscopy.

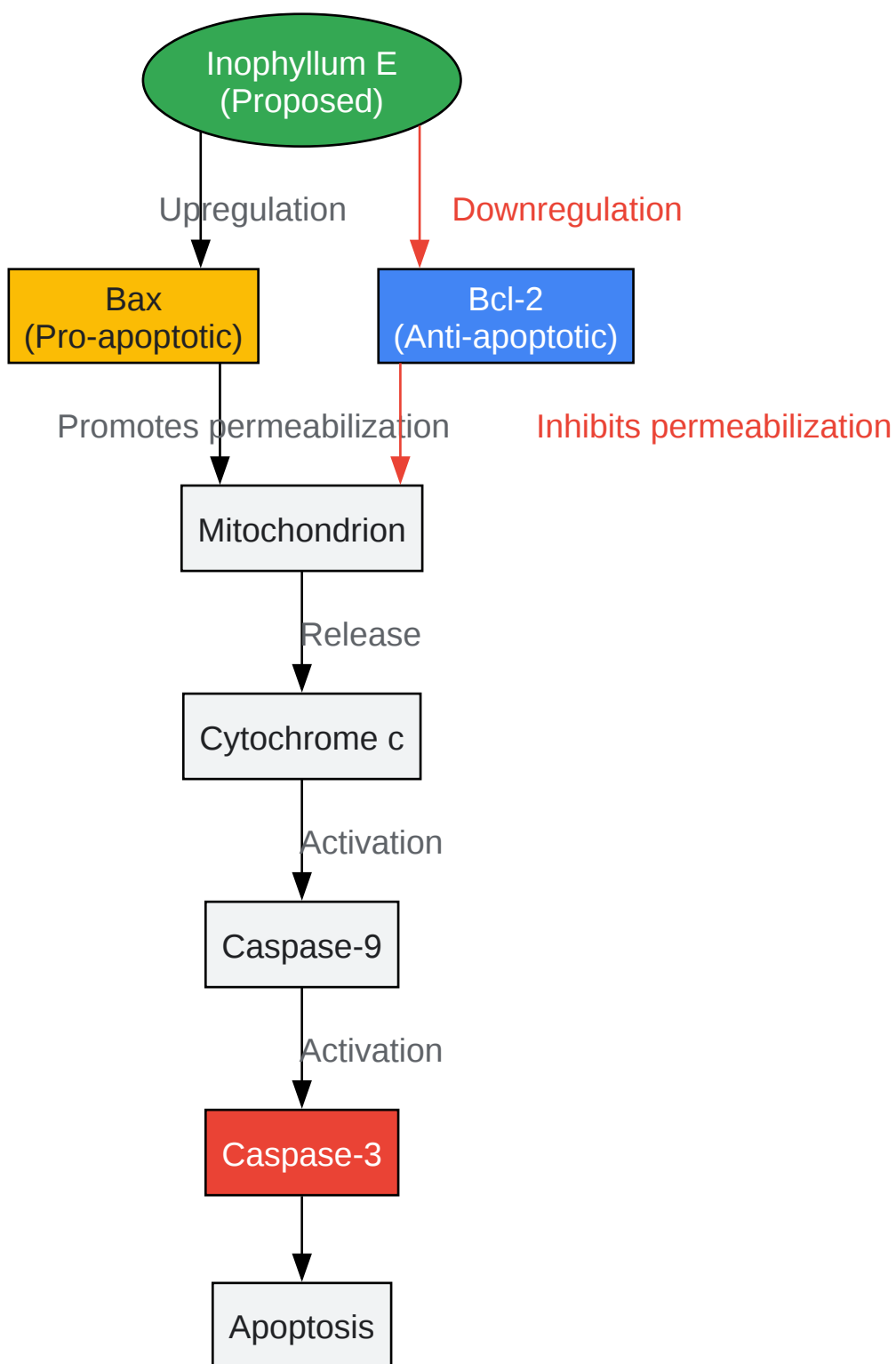
Biological Activities and Signaling Pathways

While research on the specific biological activities of purified **Inophyllum E** is limited, studies on extracts of *Calophyllum inophyllum* and related inophyllums have revealed several important pharmacological effects, including anti-inflammatory, anticancer, and antiviral activities.

Anti-inflammatory Activity

Extracts of *Calophyllum inophyllum* have been shown to possess anti-inflammatory properties. The proposed mechanism involves the inhibition of key inflammatory mediators.





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References

- 1. iomcworld.com [iomcworld.com]
- 2. jce.chitkara.edu.in [jce.chitkara.edu.in]
- 3. Chemodiversity of Calophyllum inophyllum L. oil bioactive components related to their specific geographical distribution in the South Pacific region - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
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